

Ea-230 stability and storage conditions

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Compound of Interest

Compound Name: Ea-230

Cat. No.: B1671030

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Technical Support Center: Ea-230

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and storage of **Ea-230**, a synthetic oligopeptide with anti-inflammatory properties.

Frequently Asked Questions (FAQs)

Q1: What is the recommended long-term storage condition for **Ea-230** powder?

For long-term stability, **Ea-230** in powder form should be stored at -80°C, where it can be kept for up to 2 years.^[1] A shorter storage period of 1 year is recommended if stored at -20°C.^[1] It is crucial to store the powder in a sealed container, away from moisture.^[1]

Q2: How should I store **Ea-230** once it is dissolved in a solvent?

When dissolved in a solvent such as DMSO, **Ea-230** solutions should be stored under sealed conditions and protected from moisture.^[1] For optimal stability, it is recommended to store the solution at -80°C for up to 6 months.^[1] If stored at -20°C, the solution should be used within 1 month.

Q3: Can I store **Ea-230** at room temperature?

Shipping of **Ea-230** within the continental US may be done at room temperature; however, this is not recommended for long-term storage. For maintaining the integrity and activity of the compound, adherence to the recommended low-temperature storage conditions is critical.

Q4: What are the signs of **Ea-230** degradation?

While visual inspection is not a definitive measure of stability, any change in the physical appearance of the white to off-white solid, such as discoloration or clumping, may indicate degradation. For experimental purposes, it is recommended to use freshly prepared solutions or aliquots that have been stored appropriately to ensure the compound's efficacy.

Q5: What is the appearance and molecular formula of **Ea-230**?

Ea-230 is a white to off-white solid. Its molecular formula is C₁₅H₂₇N₅O₆, and it has a molecular weight of 373.40.

Data Presentation: Storage Conditions & Stability

Form	Storage Temperature	Storage Duration	Special Conditions
Powder	-80°C	2 years	Sealed storage, away from moisture
-20°C	1 year	Sealed storage, away from moisture	
In Solvent	-80°C	6 months	Sealed storage, away from moisture
-20°C	1 month	Sealed storage, away from moisture	

Experimental Protocols

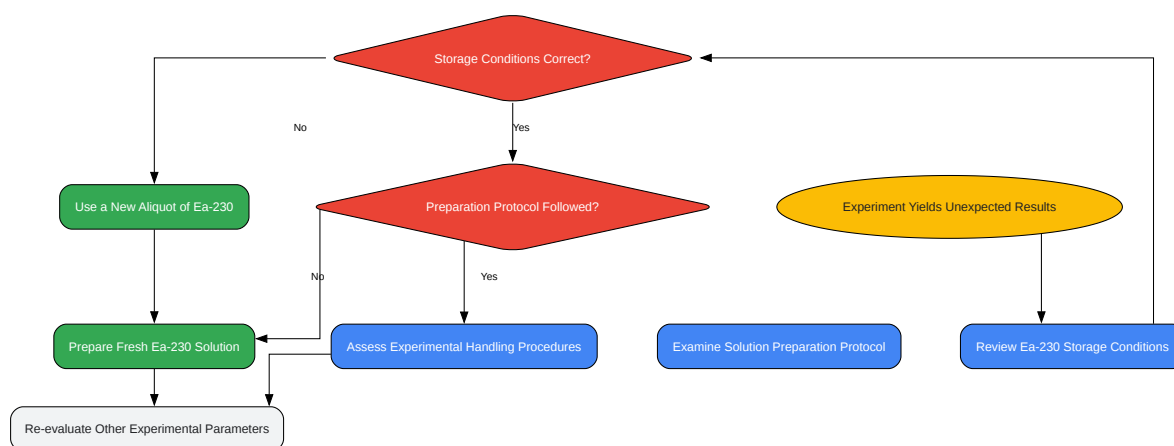
Protocol for Reconstitution of **Ea-230**

- Preparation: Before opening, allow the vial of **Ea-230** powder to equilibrate to room temperature for at least 20 minutes. This minimizes the condensation of moisture.
- Solvent Selection: A common solvent for **Ea-230** is DMSO, in which it is soluble up to 125 mg/mL (334.76 mM). Note that ultrasonic assistance may be required for complete

dissolution. It is highly recommended to use newly opened, anhydrous DMSO as the compound is hygroscopic.

- Reconstitution: Add the appropriate volume of the selected solvent to the vial containing the **Ea-230** powder to achieve the desired stock concentration.
- Mixing: Gently vortex or sonicate the vial until the powder is completely dissolved.
- Aliquoting and Storage: For ease of use and to avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes. Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

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References

- 1. medchemexpress.com [medchemexpress.com]
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